

5-Ethyl-2-nonanol: A Technical Guide to its Solubility and Stability

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Compound of Interest

Compound Name: 5-Ethyl-2-nonanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **5-Ethyl-2-nonanol**, a branched-chain secondary alcohol with applications in the fragrance, flavor, and chemical synthesis industries. Due to its specific molecular structure, understanding its physicochemical properties is crucial for its effective application and formulation. This document details its solubility in various solvents, outlines its expected stability under different conditions, and provides detailed experimental protocols for researchers to determine these properties empirically.

Physicochemical Properties of 5-Ethyl-2-nonanol

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₄ O	[1][2]
Molecular Weight	172.31 g/mol	[1][2]
CAS Number	103-08-2	[1][2]
IUPAC Name	5-ethylnonan-2-ol	[2]
Boiling Point	223-225 °C	[2]
Density	0.826-0.845 g/cm ³	[2]
Water Solubility	57.47 mg/L at 25 °C (estimated)	[3]

Solubility Profile

The solubility of **5-Ethyl-2-nonanol** is dictated by its amphiphilic nature, possessing a polar hydroxyl (-OH) group and a long, nonpolar alkyl chain.^[2] The long hydrophobic chain significantly limits its solubility in water.^[2] Conversely, it is expected to be readily soluble in a wide range of organic solvents.

While extensive empirical data is not readily available in the literature, the following table provides an estimated solubility profile based on the principle of "like dissolves like" and the known behavior of similar long-chain alcohols. These estimations should be verified experimentally using the protocol provided in Section 4.1.

Solvent	Polarity	Expected Solubility
Water	High	Very Low
Methanol	High	Soluble
Ethanol	High	Soluble
Acetone	Medium	Very Soluble
Acetonitrile	Medium	Soluble
Ethyl Acetate	Medium	Very Soluble
Dichloromethane	Low	Very Soluble
Diethyl Ether	Low	Very Soluble
Toluene	Low	Very Soluble
Hexane	Low	Very Soluble
Dimethyl Sulfoxide (DMSO)	High	Moderately Soluble

Stability Profile

The chemical stability of **5-Ethyl-2-nonanol** is a key property for its application in various formulations and synthetic processes.^[2] As a secondary alcohol, its stability is influenced by factors such as temperature, pH, light, and the presence of oxidizing agents.

Thermal Stability

Long-chain secondary alcohols are generally stable under normal storage conditions. At elevated temperatures, the primary degradation pathway is likely to be dehydration, leading to the formation of alkenes.^[4] This process is typically acid-catalyzed.

pH Stability

5-Ethyl-2-nonanol is expected to be stable across a neutral and alkaline pH range. In strongly acidic conditions, particularly at elevated temperatures, acid-catalyzed dehydration may occur.

Oxidative Stability

As a secondary alcohol, **5-Ethyl-2-nonanol** can be oxidized to a ketone, specifically 5-ethylnonan-2-one.^{[5][6]} This reaction can be initiated by strong oxidizing agents or through auto-oxidation in the presence of oxygen, potentially accelerated by heat or light.

Photostability

Exposure to UV light can potentially lead to the formation of radical species, initiating degradation pathways such as oxidation. The extent of photodegradation will depend on the intensity and wavelength of the light source, as well as the presence of photosensitizers.

Experimental Protocols

The following sections provide detailed methodologies for the experimental determination of the solubility and stability of **5-Ethyl-2-nonanol**.

Protocol for Solubility Determination

This protocol outlines a method for determining the solubility of **5-Ethyl-2-nonanol** in various solvents at a specified temperature.

Objective: To quantify the solubility of **5-Ethyl-2-nonanol** in a range of solvents.

Materials:

- **5-Ethyl-2-nonanol** (high purity)

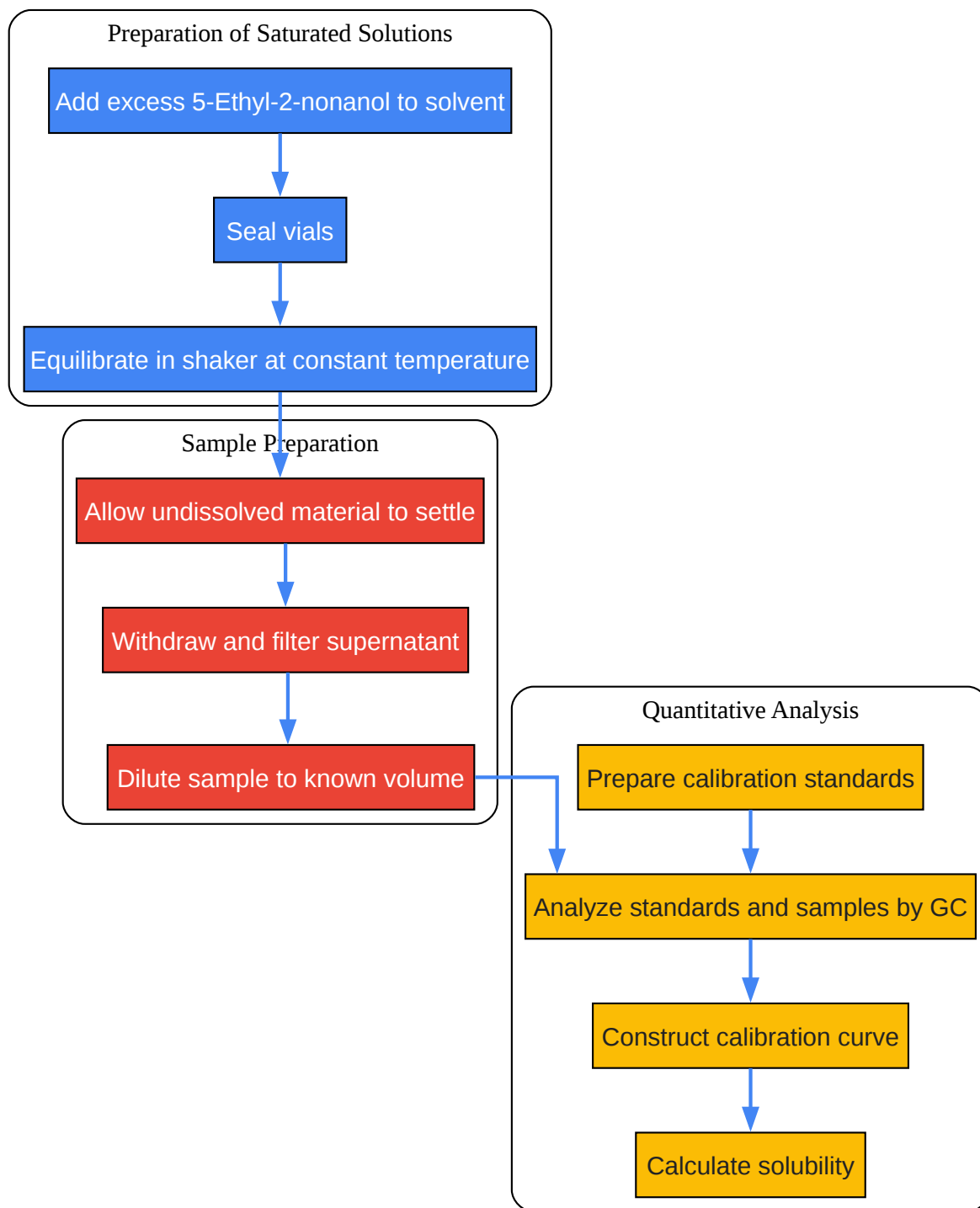
- Selected solvents (analytical grade)
- Analytical balance
- Vials with screw caps
- Thermostatically controlled shaker or water bath
- Gas chromatograph with a flame ionization detector (GC-FID) or mass spectrometer (GC-MS)
- Volumetric flasks and pipettes
- Syringes and filters (0.45 μm)

Procedure:

- Preparation of Saturated Solutions:
 1. Add an excess amount of **5-Ethyl-2-nonanol** to a series of vials, each containing a known volume of a different solvent.
 2. Seal the vials tightly to prevent solvent evaporation.
 3. Place the vials in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C).
 4. Equilibrate the samples for a sufficient period (e.g., 24-48 hours) to ensure saturation is reached.
- Sample Preparation for Analysis:
 1. After equilibration, allow the vials to stand undisturbed at the set temperature for at least 4 hours to allow undissolved material to settle.
 2. Carefully withdraw an aliquot of the supernatant using a syringe.

3. Filter the aliquot through a 0.45 μm syringe filter into a clean vial to remove any undissolved microparticles.
 4. Accurately dilute the filtered solution with the same solvent to a concentration within the calibrated range of the analytical method.
- Quantitative Analysis:
 1. Prepare a series of calibration standards of **5-Ethyl-2-nonanol** in each solvent.
 2. Analyze the calibration standards and the diluted samples by GC-FID or GC-MS.
 3. Construct a calibration curve by plotting the peak area against the concentration of the standards.
 4. Determine the concentration of **5-Ethyl-2-nonanol** in the diluted samples from the calibration curve.
 5. Calculate the solubility in the original saturated solution, taking into account the dilution factor.

Data Presentation: The results should be presented in a table, expressing solubility in units such as g/L or mg/mL for each solvent at the specified temperature.



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Experimental workflow for solubility determination.

Protocol for Stability Testing (Forced Degradation Study)

This protocol describes a forced degradation study to identify potential degradation products and degradation pathways for **5-Ethyl-2-nonanol**.

Objective: To assess the stability of **5-Ethyl-2-nonanol** under various stress conditions.

Materials:

- **5-Ethyl-2-nonanol** (high purity)
- Hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Hydrogen peroxide (H₂O₂) solution (e.g., 3%)
- High-purity water
- Suitable organic solvent (e.g., acetonitrile or methanol)
- pH meter
- Temperature-controlled oven
- Photostability chamber
- Stability-indicating analytical method (e.g., GC-MS or HPLC-UV/MS)

Procedure:

- Preparation of Test Samples:
 - Prepare a stock solution of **5-Ethyl-2-nonanol** in a suitable solvent (e.g., acetonitrile:water, 1:1 v/v) at a known concentration (e.g., 1 mg/mL).
- Application of Stress Conditions:

- Acid Hydrolysis: Mix the stock solution with an equal volume of HCl solution. Store at an elevated temperature (e.g., 60 °C) for a defined period (e.g., 24, 48, 72 hours).
- Base Hydrolysis: Mix the stock solution with an equal volume of NaOH solution. Store at an elevated temperature (e.g., 60 °C) for a defined period.
- Oxidation: Mix the stock solution with an equal volume of H₂O₂ solution. Store at room temperature for a defined period.
- Thermal Degradation: Store the stock solution in a temperature-controlled oven at an elevated temperature (e.g., 60 °C) for a defined period.
- Photostability: Expose the stock solution to light in a photostability chamber according to ICH Q1B guidelines. A control sample should be wrapped in aluminum foil to exclude light.
- Sample Analysis:
 - At each time point, withdraw an aliquot of the stressed sample.
 - If necessary, neutralize the acidic and basic samples before analysis.
 - Analyze the stressed samples and an unstressed control sample using a validated stability-indicating method (e.g., GC-MS or HPLC-UV/MS).
- Data Evaluation:
 - Compare the chromatograms of the stressed samples with the control sample.
 - Identify and quantify any degradation products.
 - Determine the percentage of degradation of **5-Ethyl-2-nonanol**.
 - Propose potential degradation pathways based on the identified products.

Data Presentation: The results should be summarized in a table showing the percentage of degradation and the major degradation products formed under each stress condition.



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Workflow for forced degradation study.

Conclusion

This technical guide provides a foundational understanding of the solubility and stability of **5-Ethyl-2-nonanol** for professionals in research and drug development. While specific experimental data is limited in public literature, the provided estimations and detailed experimental protocols offer a robust framework for determining these critical parameters. The inherent stability of its secondary alcohol structure, combined with its solubility in a wide range of organic solvents, makes it a versatile molecule for various applications. The methodologies outlined herein will enable researchers to generate the necessary data to support formulation development, stability assessments, and regulatory submissions.

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- To cite this document: BenchChem. [5-Ethyl-2-nonanol: A Technical Guide to its Solubility and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092646#solubility-and-stability-of-5-ethyl-2-nonanol]

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